

IUPAC name and synonyms for 1-(Dimethoxymethyl)-4-methoxybenzene.

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Compound of Interest

Compound Name:	1-(Dimethoxymethyl)-4-methoxybenzene
Cat. No.:	B1265740

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An In-depth Technical Guide to 1-(Dimethoxymethyl)-4-methoxybenzene

This technical guide provides a comprehensive overview of **1-(Dimethoxymethyl)-4-methoxybenzene**, a versatile organic compound utilized by researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, experimental protocols for its synthesis, and its primary applications.

Nomenclature and Identification

The compound is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) guidelines.

IUPAC Name: **1-(dimethoxymethyl)-4-methoxybenzene**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Synonyms: A variety of synonyms are used in literature and commercial listings to refer to this compound. The most common of these include:

- 4-(dimethoxymethyl)anisole[\[6\]](#)
- p-anisaldehyde dimethyl acetal[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Anisaldehyde dimethyl acetal[\[2\]](#)[\[9\]](#)[\[10\]](#)

- 4-Methoxybenzaldehyde dimethyl acetal[2][4][9]
- p-(Dimethoxymethyl)anisole[2]
- $\alpha,\alpha,4$ -Trimethoxytoluene[6][9][10]
- Anisic aldehyde dimethyl acetal[2][6][9]

Chemical and Physical Data

The key quantitative properties of **1-(Dimethoxymethyl)-4-methoxybenzene** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C10H14O3	[1][3][4][6]
Molecular Weight	182.22 g/mol	[1][2][6]
CAS Number	2186-92-7	[1][2][3][6]
EINECS Number	218-577-4	[1][2][6][7]
Appearance	Clear colorless to light yellow liquid	[1][4][6]
Density	1.07 g/mL at 20 °C	[6][7][8]
Boiling Point	235 °C at 760 mmHg; 85-87 °C at 0.1 mmHg	[1][6][7]
Flash Point	> 110 °C	[1]
Refractive Index	1.5035-1.5075 at 20°C	[4]
Solubility	Insoluble in water; Soluble in alcohol and common organic solvents.	[1][5][7]

Spectral Data:

- Predicted ^1H NMR (500 MHz, CDCl_3): δ 7.36 (d, 2H, $J=8.8$ Hz), 6.89 (d, 2H, $J=8.8$ Hz), 5.35 (s, 1H), 3.81 (s, 3H), 3.31 (s, 6H).[8]

Experimental Protocols

The primary synthetic route to **1-(Dimethoxymethyl)-4-methoxybenzene** is through the acetalization of p-anisaldehyde.

Synthesis via Acetalization of p-Anisaldehyde:

- Objective: To synthesize **1-(Dimethoxymethyl)-4-methoxybenzene** by protecting the aldehyde group of 4-methoxybenzaldehyde (p-anisaldehyde) as a dimethyl acetal.
- Reaction: $4\text{-methoxybenzaldehyde} + 2 \text{CH}_3\text{OH} \rightleftharpoons \text{1-(Dimethoxymethyl)-4-methoxybenzene} + \text{H}_2\text{O}$
- Reagents and Materials:
 - 4-methoxybenzaldehyde (p-anisaldehyde)
 - Methanol (or trimethyl orthoformate as both reactant and water scavenger)
 - Acid catalyst (e.g., hydrochloric acid, p-toluenesulfonic acid)[1]
 - Anhydrous solvent (e.g., methanol)
 - Neutralizing agent (e.g., sodium bicarbonate solution)
 - Drying agent (e.g., anhydrous magnesium sulfate)
- Procedure:
 - Dissolve 4-methoxybenzaldehyde in an excess of anhydrous methanol.
 - Add a catalytic amount of a strong acid.
 - The reaction mixture is typically stirred at ambient temperature.[1] The progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Upon completion, the reaction is quenched by the addition of a mild base, such as sodium bicarbonate solution, to neutralize the acid catalyst.
- The product is extracted with a suitable organic solvent (e.g., diethyl ether).
- The organic layer is washed with brine and dried over an anhydrous drying agent.
- The solvent is removed under reduced pressure.
- The crude product can be purified by vacuum distillation to yield pure **1-(Dimethoxymethyl)-4-methoxybenzene**.^[1]

Applications in Research and Development

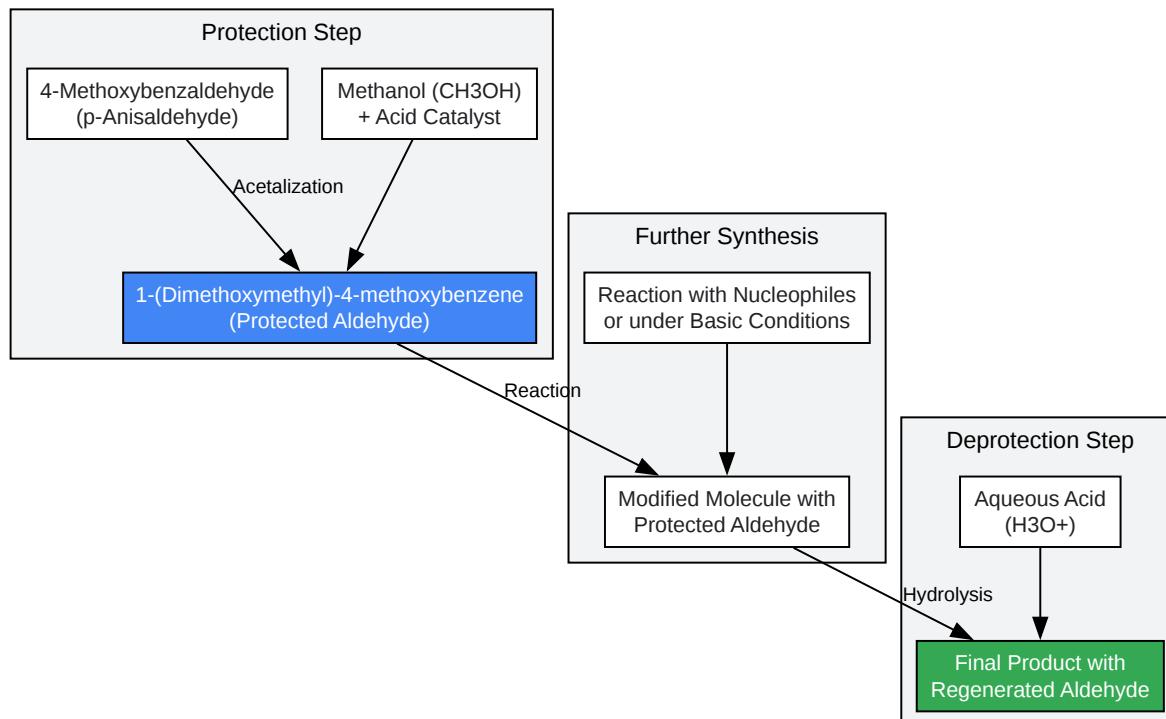
1-(Dimethoxymethyl)-4-methoxybenzene serves as a key intermediate and protecting group in organic synthesis.

- Protecting Group for Aldehydes: The dimethoxymethyl group is a stable acetal that effectively protects the aldehyde functionality from various reaction conditions, such as those involving nucleophiles or bases.^[1] The aldehyde can be readily regenerated by treatment with aqueous acid. This application is crucial in multi-step syntheses of complex molecules.
- Intermediate in Chemical Synthesis: It is used as a precursor in the synthesis of more complex molecules, including those with potential pharmaceutical applications.^{[1][5]} For instance, it is involved in allylation reactions catalyzed by iron(III) chloride.^[5]
- Fragrance Industry: Due to its pleasant floral and herbal-green aroma, it is utilized as a fragrance ingredient in perfumes and other scented products.^{[1][2]}

While some derivatives have been investigated in biomedical research, further studies are required to fully understand their potential therapeutic applications.^[1]

Visualizations

The following diagrams illustrate the logical workflow of the primary application of **1-(Dimethoxymethyl)-4-methoxybenzene** in organic synthesis.

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Caption: Workflow for the use of **1-(Dimethoxymethyl)-4-methoxybenzene** as a protecting group.

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